

Application Notes and Protocols for In Vivo Administration of A-908292

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Compound of Interest

Compound Name: A-908292

Cat. No.: B516640

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These application notes provide detailed protocols for the preparation and in vivo administration of **A-908292**, a potent and selective inhibitor of acetyl-CoA carboxylase 2 (ACC2). The following information is intended for researchers, scientists, and drug development professionals working with this compound in animal models.

Introduction

A-908292 is a small molecule inhibitor of ACC2 with an IC₅₀ of 23 nM for human ACC2.^{[1][2]} It is utilized in research related to fatty acid metabolism.^{[1][2]} Due to its hydrophobic nature, **A-908292** requires a specific vehicle formulation for effective in vivo delivery. This document outlines several recommended formulations and provides a detailed protocol for their preparation and administration.

Chemical Properties

Property	Value
Molecular Formula	C ₁₈ H ₂₀ N ₂ O ₄ S
Molecular Weight	360.43 g/mol ^[1]
Appearance	Solid powder ^[3]
Storage	Store powder at -20°C for up to 3 years. ^[1]

In Vivo Vehicle Formulations

A-908292 is poorly soluble in aqueous solutions and requires a vehicle for in vivo administration. The choice of vehicle can depend on the desired route of administration, dosing volume, and the animal model. Below are established formulations that achieve a clear solution with a solubility of at least 1.25 mg/mL.[\[1\]](#)[\[2\]](#)

Formulation Component	Formulation 1	Formulation 2	Formulation 3
A-908292	≥ 1.25 mg/mL	≥ 1.25 mg/mL	≥ 1.25 mg/mL
DMSO	10%	10%	10%
PEG300	40%	-	-
Tween-80	5%	-	-
Saline	45%	-	-
20% SBE-β-CD in Saline	-	90%	-
Corn Oil	-	-	90%

Experimental Protocols

Preparation of Vehicle Formulation 1 (DMSO, PEG300, Tween-80, Saline)

This protocol describes the preparation of a 1 mL working solution of **A-908292** at a concentration of 1.25 mg/mL.[\[2\]](#)

Materials:

- **A-908292** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)

- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Pipettes and sterile tips
- Vortex mixer
- (Optional) Sonicator or water bath

Procedure:

- Prepare a stock solution of **A-908292** in DMSO: Weigh the appropriate amount of **A-908292** and dissolve it in DMSO to create a 12.5 mg/mL stock solution. Gentle warming to 60°C and sonication can be used to aid dissolution.^[1]
- Initial Mixture: In a sterile microcentrifuge tube, add 100 µL of the 12.5 mg/mL **A-908292** stock solution to 400 µL of PEG300.
- Mix Thoroughly: Vortex the mixture until it is a homogeneous solution.
- Add Surfactant: Add 50 µL of Tween-80 to the mixture.
- Mix Again: Vortex the solution thoroughly to ensure the Tween-80 is evenly dispersed.
- Final Dilution: Add 450 µL of sterile saline to bring the total volume to 1 mL.
- Final Mixing: Vortex the final solution until it is clear and homogenous. If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.^[2]
- Administration: The formulation is now ready for oral administration (p.o.) to the animal model.

In Vivo Administration

In vivo studies have successfully used **A-908292** in mice and rats.^{[1][2]}

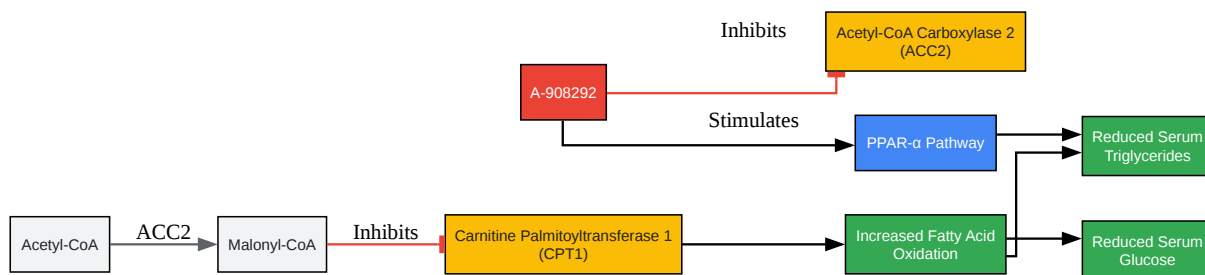
Example Dosing Regimens:

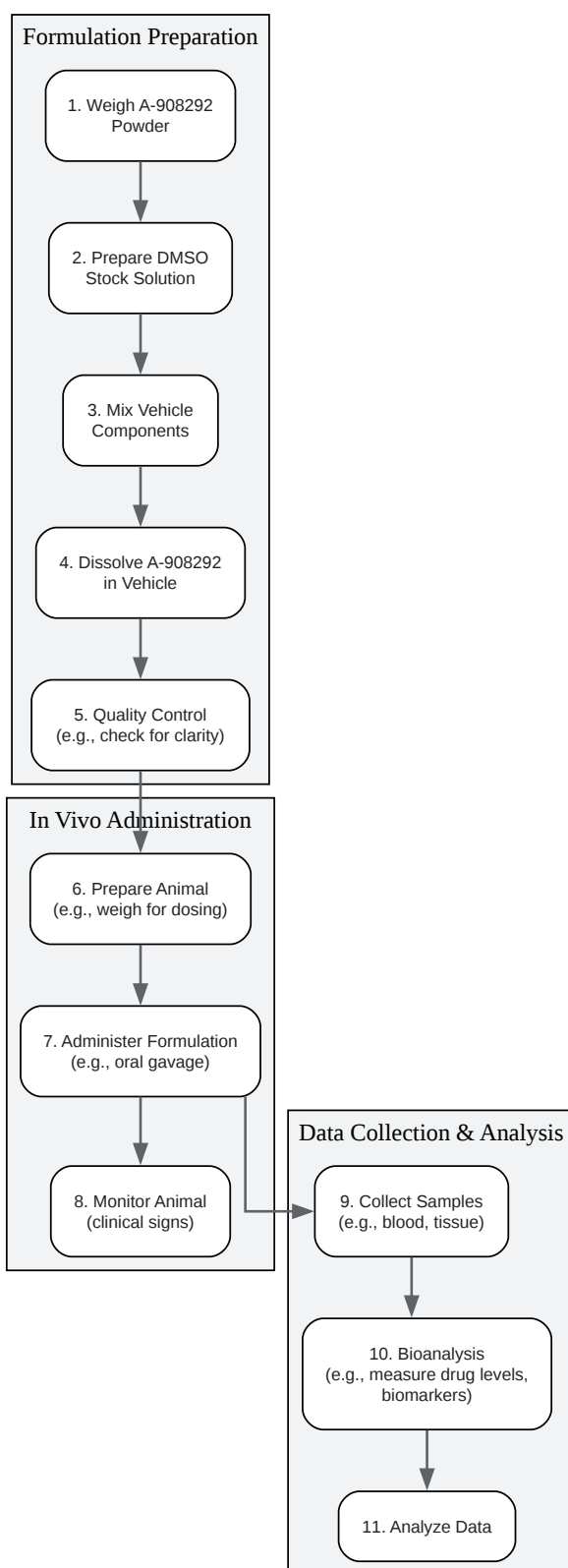
- ob/ob mice: 30 mg/kg, administered orally (p.o.) twice a day for 2 weeks, which was shown to reduce serum glucose and triglyceride levels.[\[1\]](#)[\[2\]](#)
- ACC2 knockout mice: 15 mg/kg, administered orally (p.o.) twice a day for 4 days, which markedly reduced plasma triglyceride levels.[\[1\]](#)[\[2\]](#)
- Rats: 30-100 mg/kg, administered orally (p.o.) twice a day for 3 days, which stimulated the PPAR- α -dependent signaling pathway.[\[1\]](#)[\[2\]](#)

Signaling Pathway and Experimental Workflow

A-908292 Signaling Pathway

A-908292 is a potent inhibitor of Acetyl-CoA Carboxylase 2 (ACC2), a key enzyme in the regulation of fatty acid metabolism. By inhibiting ACC2, **A-908292** reduces the conversion of acetyl-CoA to malonyl-CoA. Lower levels of malonyl-CoA lead to the de-inhibition of carnitine palmitoyltransferase 1 (CPT1), resulting in increased fatty acid oxidation in mitochondria. Additionally, **A-908292** has been shown to stimulate the PPAR- α -dependent signaling pathway.
[\[1\]](#)[\[2\]](#)





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